

Feruloylputrescine experimental variability reduction

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Compound Focus: Feruloylputrescine

CAS No.: 91000-11-2

Cat. No.: S1799947

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What is Known About Feruloylputrescine

The search results confirm **feruloylputrescine** as a significant plant compound and provide some context for its function, which is a starting point for understanding its behavior in experiments.

Aspect	Details
Compound Class	Phenolamide (a conjugate of ferulic acid and the polyamine putrescine) [1]
Initial Discovery	First identified in grapefruit leaves and juice (originally named "subaphylline"), and later in some sweet orange and grapefruit varieties [2]
Documented Roles	Involved in plant defense responses against pathogens and insect herbivores [3] [1]. Levels can be influenced by factors like silicon supplementation and herbivore attack in rice [3].

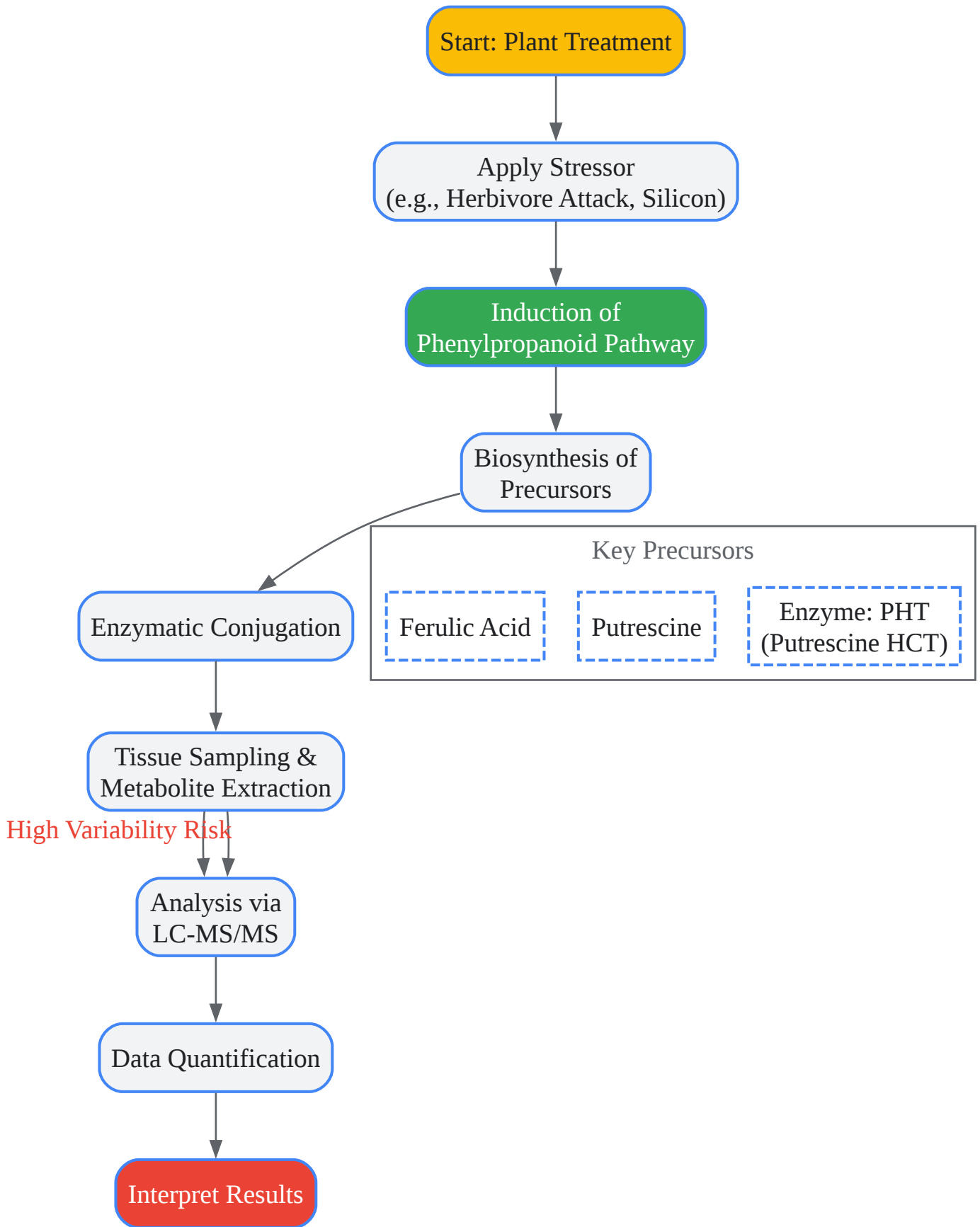
How to Develop Your Technical Resources

Since direct guides are unavailable, you can build your technical support content by synthesizing information from the broader scientific literature. Here is a suggested approach:

- **Expand Your Literature Search:** Look for research papers that use **feruloylputrescine** as a biomarker in plant stress studies. The methodologies in these papers, particularly their sample preparation, extraction, and quantification steps (often via LC-MS/MS), are valuable sources of technical detail.
- **Focus on Phenolamide Protocols:** Broaden your search to include the general class of "phenolamides" or "hydroxycinnamic acid amides" (HCAAs). Many of the enzymes, such as putrescine hydroxycinnamoyl transferases (PHTs), and the challenges in analyzing these compounds are shared [1]. Troubleshooting guides for these related compounds will be highly applicable.
- **Consult Method Development Resources:** Technical notes and application guides from manufacturers of chromatographic equipment (HPLC, UPLC) and mass spectrometers frequently contain detailed protocols for optimizing the analysis of complex plant metabolites, which can directly address variability issues.

Example Experimental Workflow

Based on the role of **feruloylputrescine** in plant defense, here is a generalized experimental workflow that could be used to study it. You can use this as a template to identify steps where variability might be introduced.



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References

1. Combining association with linkage mapping to dissect the ... [pmc.ncbi.nlm.nih.gov]
2. Citrus Polyamines: Structure, Biosynthesis, and Physiological ... [pmc.ncbi.nlm.nih.gov]
3. Comprehensive analysis of silicon impact on defense and ... [pmc.ncbi.nlm.nih.gov]

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